

# Navigating the Safe Disposal of 16-Keto Aspergillimide: A Procedural Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 16-Keto Aspergillimide

Cat. No.: B11930023

[Get Quote](#)

For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical compounds is a cornerstone of laboratory safety and environmental responsibility. This guide provides essential information and a step-by-step procedure for the safe disposal of **16-Keto Aspergillimide**, a compound recognized for its potential as an anthelmintic agent. Adherence to these guidelines is critical to mitigate risks to personnel and the environment.

## Core Safety and Hazard Information

According to its Material Safety Data Sheet (MSDS), **16-Keto Aspergillimide** presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.

These classifications necessitate a disposal protocol that ensures the compound is managed as hazardous waste and does not enter standard waste streams or aquatic environments.

## Quantitative Data Summary

Property	Value	Source
CAS Number	199784-50-4	
Molecular Formula	C20H27N3O4	
Molecular Weight	373.45	
GHS Hazard Statement(s)	H302, H410	
GHS Precautionary Statement(s)	P264, P270, P273, P301 + P312, P330, P391, P501	

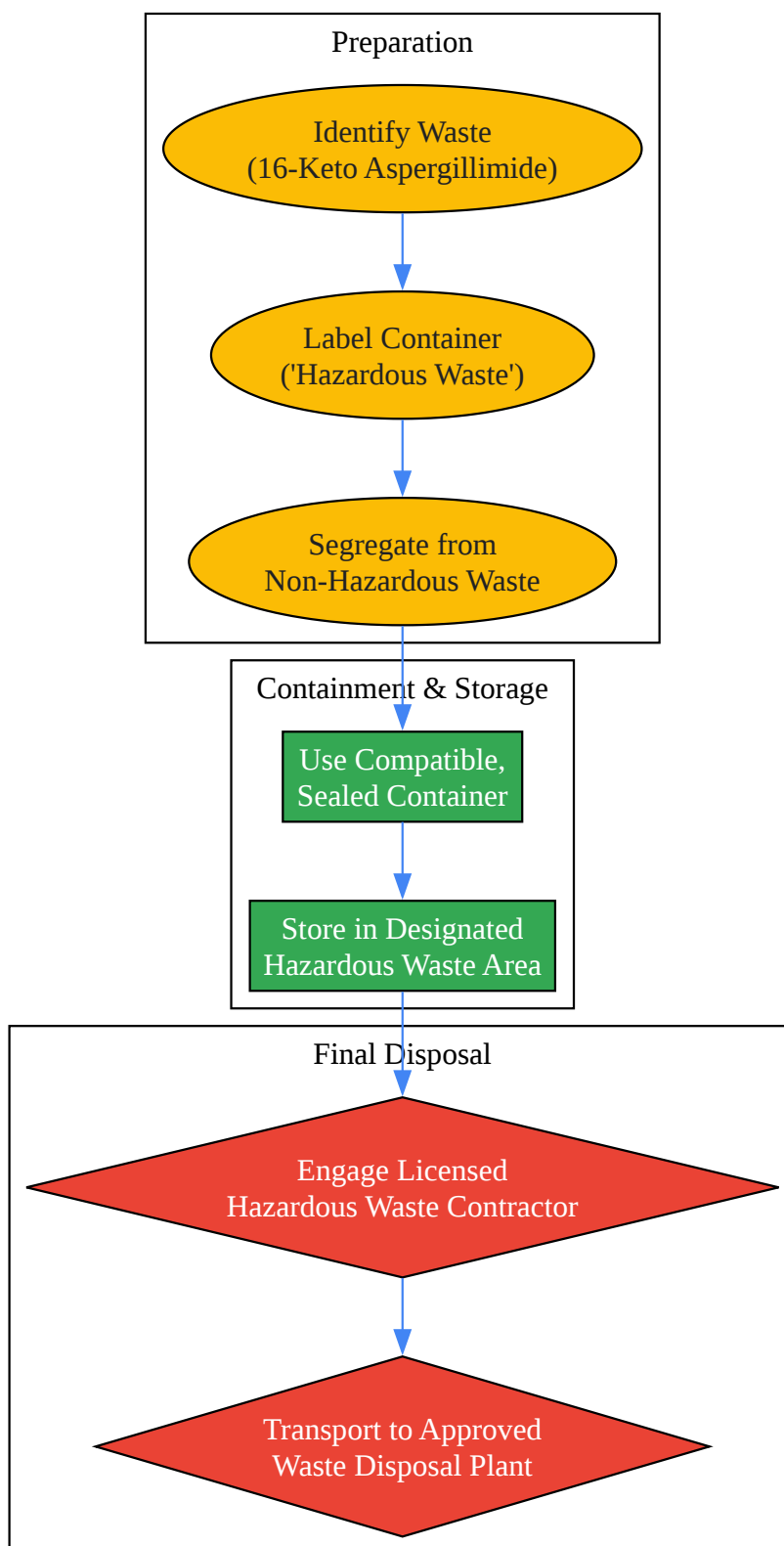
## Procedural Steps for Proper Disposal

The fundamental principle for the disposal of **16-Keto Aspergillimide** is to treat it as hazardous waste. The following steps outline the recommended procedure:

- Waste Identification and Segregation:
  - Clearly label all waste containing **16-Keto Aspergillimide** as "Hazardous Waste."
  - Segregate this waste from non-hazardous laboratory trash to prevent cross-contamination.
  - Keep the original container with its label intact whenever possible.
- Container Management:
  - Ensure waste containers are in good condition, compatible with the chemical, and securely sealed to prevent leaks or spills.
  - Do not mix **16-Keto Aspergillimide** waste with other incompatible chemical wastes.
- Collection and Storage:
  - Store waste containers in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - Follow all institutional and local regulations regarding the storage of hazardous materials.

- Final Disposal:
  - The primary disposal method is to "Dispose of contents/ container to an approved waste disposal plant".
  - Engage a licensed hazardous waste disposal contractor to transport and dispose of the material.
  - Provide the contractor with the Safety Data Sheet (SDS) to ensure they have all necessary information for safe handling and disposal.
- Spill Management:
  - In the event of a spill, collect the spillage.
  - Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
  - Absorb the spill with an inert material (e.g., vermiculite, sand, or earth) and place it in a sealed container for disposal as hazardous waste.
  - Thoroughly clean the spill area.

## Experimental Workflow for Disposal



[Click to download full resolution via product page](#)

Caption: Workflow for the proper disposal of **16-Keto Aspergillimide**.

This structured approach ensures that all personnel are aware of the necessary precautions and procedures, fostering a safe laboratory environment and ensuring compliance with environmental regulations. Always consult your institution's specific safety protocols and hazardous waste management plan.

- To cite this document: BenchChem. [Navigating the Safe Disposal of 16-Keto Aspergillimide: A Procedural Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11930023#16-keto-aspergillimide-proper-disposal-procedures\]](https://www.benchchem.com/product/b11930023#16-keto-aspergillimide-proper-disposal-procedures)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)